

Stability of Promazine hydrochloride under different storage conditions

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Compound of Interest

Compound Name: Promazine

Cat. No.: B1679182

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Technical Support Center: Stability of Promazine Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the stability of **Promazine** hydrochloride under various storage conditions. The information is intended for researchers, scientists, and drug development professionals.

Disclaimer: While this guide focuses on **Promazine** hydrochloride, some of the detailed quantitative data and protocols provided are based on studies of the closely related and structurally similar compound, Promethazine hydrochloride. This information should serve as a valuable reference for the expected stability behavior and analytical methodologies for **Promazine** hydrochloride.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Promazine** hydrochloride?

A1: **Promazine** hydrochloride should be stored at controlled room temperature, below 25°C (77°F). It is crucial to protect it from light.^{[1][2]} Formulations should be kept in tightly closed, light-resistant containers, such as amber vials or bottles.^{[1][3]}

Q2: How sensitive is **Promazine** hydrochloride to light?

A2: **Promazine** hydrochloride is photosensitive.^[1] Exposure to light, particularly direct sunlight or UV radiation, can lead to degradation. Photosensitization can occur, and it is recommended to handle the compound under subdued light conditions.

Q3: What is the expected shelf life of **Promazine** hydrochloride?

A3: The shelf life of **Promazine** hydrochloride formulations can vary depending on the specific product and its packaging. For example, **Promazine** hydrochloride 25mg/5ml Oral Syrup has a shelf life of 24 months when stored below 25°C and protected from light. **Promazine** 25 mg film-coated tablets have a shelf life of 36 months under similar storage conditions. For pure chemical substance, when stored in solvent at -80°C, it can be stable for 6 months, and at -20°C for 1 month in sealed storage away from moisture.

Q4: What are the primary degradation pathways for **Promazine** hydrochloride?

A4: Based on studies of structurally similar phenothiazines, the primary degradation pathways for **Promazine** hydrochloride are expected to be oxidation and photodegradation. The phenothiazine ring system is susceptible to oxidation at the sulfur atom, leading to the formation of sulfoxide derivatives. N-demethylation and N-oxidation are other potential degradation pathways.

Q5: Are there any known incompatibilities with excipients?

A5: Compatibility with excipients should always be evaluated. For the related compound Promethazine hydrochloride, incompatibilities have been observed with lactose monohydrate, which can cause a brown discoloration upon storage under stress conditions (55°C for 3 weeks). Therefore, it is crucial to perform compatibility studies with any new formulation.

Troubleshooting Guide

Issue Observed	Potential Cause	Troubleshooting Steps & Recommendations
Discoloration of solution or powder (e.g., yellowing, browning)	Oxidation or photodegradation	1. Ensure the product has been stored in a light-resistant container and protected from light at all times. 2. Check if the container was properly sealed to prevent exposure to air (oxygen). 3. Consider purging the container with an inert gas like nitrogen or argon before sealing. 4. Analyze the sample for degradation products using a stability-indicating method like HPLC.
Precipitation or cloudiness in solutions	Formation of less soluble degradation products or pH shift.	1. For aqueous solutions of related phenothiazines, opalescence has been linked to the formation of degradation products like N-oxides and nor-derivatives which are slightly soluble in water. 2. Measure the pH of the solution to check for any significant changes. The stability of similar compounds is known to be pH-dependent. 3. Filter a small aliquot and analyze both the filtrate and the precipitate to identify the components.
Loss of potency or inconsistent analytical results	Chemical degradation	1. Review the storage history of the sample. Was it exposed to high temperatures, humidity, or light? 2. Verify the integrity of the analytical method. Use a validated stability-indicating

method. 3. Perform a forced degradation study to identify potential degradation products and ensure they are resolved from the parent peak in your analytical method.

Physical changes in solid dosage forms (e.g., hardening, clumping) Moisture absorption

1. Check the relative humidity of the storage environment. 2. Ensure that the packaging is appropriate for protecting against moisture. 3. For moisture-sensitive formulations, consider including a desiccant in the packaging.

Quantitative Stability Data

The following tables summarize quantitative data from stability studies on the related compound Promethazine hydrochloride. This data can be used as an indicator of the potential stability of **Promazine** hydrochloride under similar conditions.

Table 1: Thermal and Photolytic Degradation of Promethazine Hydrochloride in Solution

Condition	Concentration	Duration	Remaining Drug (%)	Reference
Stored in darkness at low temperature	0.5 mg/mL	19 days	84.0%	
Stored in darkness at low temperature	0.05 mg/mL	19 days	89.6%	
Stored in darkness at lab temperature	0.5 mg/mL	19 days	38.1%	
Stored in darkness at lab temperature	0.05 mg/mL	19 days	62.6%	
Exposed to light at lab temperature	0.5 mg/mL	19 days	36.7%	
Exposed to light at lab temperature	0.05 mg/mL	19 days	52.6%	

Table 2: Forced Degradation of Promethazine Hydrochloride

Stress Condition	Details	Degradation Observed	Reference
Acid Hydrolysis	5N HCl at ambient temperature for 30 min	No significant degradation	
Base Hydrolysis	5N NaOH at ambient temperature for 30 min	No significant degradation	
Oxidative	30% H ₂ O ₂	Significant degradation	
Aqueous	Water at ambient temperature for 24 hours	6.82% degradation	
Thermal	105°C for 24 hours	Stable	
Humidity	40°C / 75% RH for 24 hours	Stable	
Photolytic	1.2 x 10 ⁶ lux hours (UV light)	Stable	

Experimental Protocols

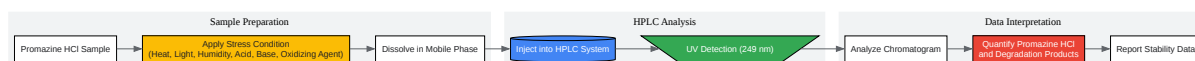
Protocol 1: Stability-Indicating HPLC Method for Promethazine Hydrochloride

This protocol describes a High-Performance Liquid Chromatography (HPLC) method suitable for separating Promethazine hydrochloride from its degradation products.

- Instrumentation: HPLC system with a UV detector.
- Column: C8 (2) column (150 mm x 4.6 mm i.d., 3 µm particle size).
- Mobile Phase: Acetonitrile and 25mM phosphate buffer (pH 7.0) in a 50:50 (v/v) ratio.
- Flow Rate: 1.0 mL/min.

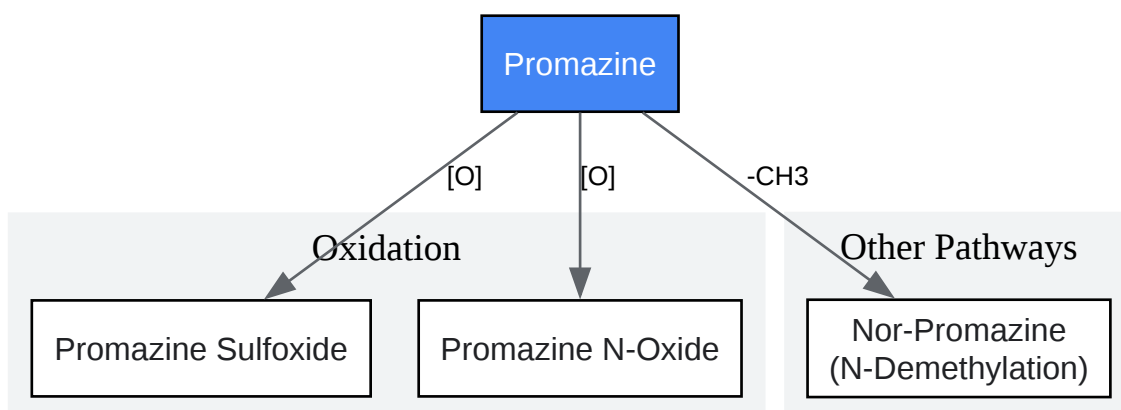
- Detection: UV at 249 nm.
- Injection Volume: 10 μ L.
- Column Temperature: 25°C.
- Procedure:
 - Prepare solutions of the sample in the mobile phase.
 - Inject the sample onto the HPLC system.
 - Monitor the elution of the compounds at 249 nm.
 - The retention time for Promethazine hydrochloride is approximately 7.78 minutes under these conditions. Degradation products will have different retention times.
- Method Validation: The method should be validated according to ICH guidelines for linearity, precision, accuracy, robustness, and specificity. Specificity is confirmed by forced degradation studies.

Visualizations



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Caption: Workflow for Forced Degradation Study of **Promazine HCl**.



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Caption: Potential Degradation Pathways for **Promazine**.

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